

Ethyl Pipecolinate: A Versatile Chiral Building Block in Modern Synthesis

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Compound of Interest

Compound Name: Ethyl pipecolinate

Cat. No.: B108307

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Ethyl pipecolinate, the ethyl ester of pipercolic acid (piperidine-2-carboxylic acid), has emerged as a crucial chiral building block in the asymmetric synthesis of a wide array of complex molecules, including alkaloids, pharmaceuticals, and other biologically active compounds. Its rigid piperidine scaffold and inherent chirality, derived from the natural amino acid L-pipercolic acid (the precursor to (S)-**ethyl pipecolinate**), make it an invaluable starting material in the chiral pool approach to total synthesis. This guide provides a comprehensive overview of its synthesis, key reactions, and applications, complete with experimental protocols and quantitative data to facilitate its use in research and development.

Physicochemical Properties of Ethyl Pipecolinate

Ethyl pipecolinate is a colorless to light yellow liquid with the molecular formula $C_8H_{15}NO_2$ and a molecular weight of 157.21 g/mol. [1][2] Key physicochemical data are summarized in the table below.

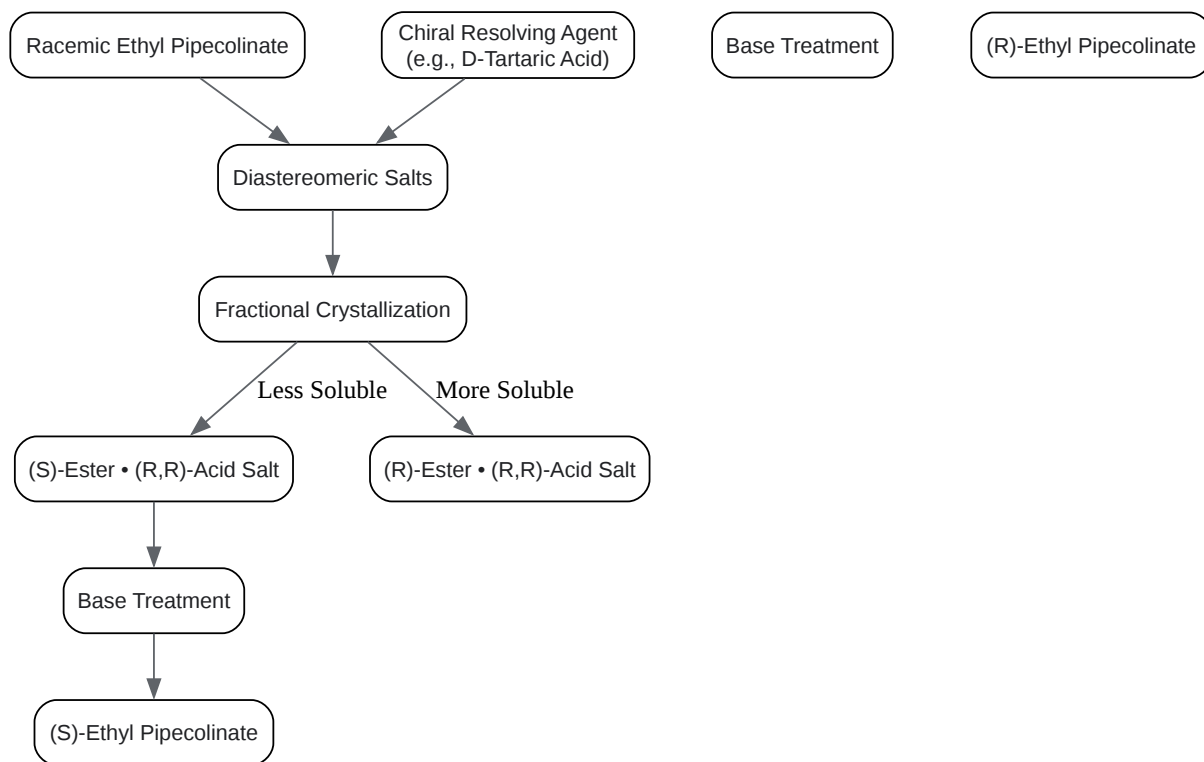
Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₅ NO ₂	[1][2]
Molecular Weight	157.21 g/mol	[1]
Boiling Point	216-217 °C	[1]
Density	1.006 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.456	[1]
CAS Number	15862-72-3 (racemic)	[1][2]

Synthesis of Enantiopure Ethyl Pipecolinate

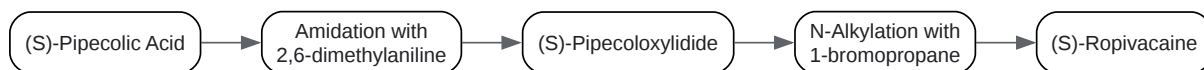
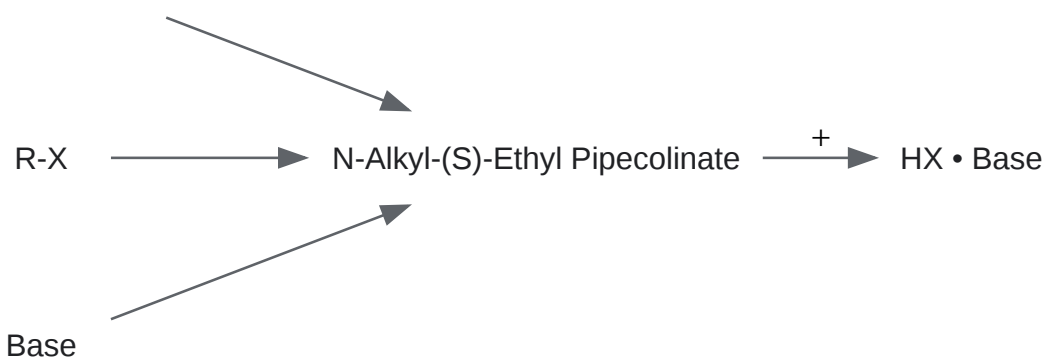
The utility of **ethyl pipecolinate** as a chiral building block is contingent on its availability in enantiomerically pure form. The most common strategy involves the use of the corresponding enantiopure pipecolic acid, which is commercially available or can be obtained through the resolution of the racemate.

Fischer Esterification of L-Pipecolic Acid

A straightforward method for the preparation of (S)-**ethyl pipecolinate** is the Fischer esterification of L-pipecolic acid.



(S)-Ethyl Pipercolinate



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Ethyl pipercolinate [webbook.nist.gov]
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